

Onjixanthone II: A Technical Overview of a Bioactive Xanthone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Onjixanthone II*

Cat. No.: *B1163484*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Onjixanthone II is a naturally occurring xanthone, a class of oxygen-containing heterocyclic compounds, isolated from the roots of *Polygala tenuifolia*. This plant has a long history of use in traditional medicine, suggesting the therapeutic potential of its chemical constituents. This technical guide provides a concise summary of the available scientific information on **Onjixanthone II**, focusing on its chemical properties and biological activities. While comprehensive data on this specific xanthone is limited, this document consolidates the current knowledge to support further research and drug development efforts.

Chemical Structure and Properties

Onjixanthone II, with the systematic name 1,3,6-trihydroxy-2,7-dimethoxyxanthen-9-one, possesses a core xanthone scaffold characterized by a dibenzo- γ -pyrone framework. Its chemical identity is defined by the following key identifiers:

Property	Value
CAS Number	136083-93-7
Molecular Formula	C ₁₅ H ₁₂ O ₇
Molecular Weight	304.25 g/mol
IUPAC Name	1,3,6-trihydroxy-2,7-dimethoxyxanthen-9-one

Biological Activities and Quantitative Data

Research on the specific biological activities of **Onjixanthone II** is still in its early stages. However, preliminary studies and the broader activities of xanthonenes and *Polygala tenuifolia* extracts suggest several areas of interest.

Cytotoxic Activity

Limited data is available regarding the direct anticancer effects of **Onjixanthone II**. One study reported its cytotoxic activity against two drug-resistant cancer cell lines.

Cell Line	Activity
Taxol-resistant A549	IC ₅₀ > 200 µM
NCI/ADR-RES	IC ₅₀ > 200 µM

These results indicate that **Onjixanthone II** has low cytotoxic potency against these specific cell lines under the tested conditions. Further research is required to explore its activity against a wider range of cancer cell types and to understand its potential mechanisms of action, which for other xanthonenes include the induction of apoptosis and cell cycle arrest.

Potential Neuroprotective and Anti-inflammatory Effects

While direct experimental evidence for **Onjixanthone II** is scarce, extracts from *Polygala tenuifolia*, its natural source, have demonstrated significant neuroprotective and anti-inflammatory properties. These effects are attributed to various constituents, including saponins and xanthonenes. The general mechanisms associated with the neuroprotective effects of compounds from this plant include the modulation of inflammatory pathways and the inhibition

of monoamine oxidase (MAO), an enzyme implicated in the pathophysiology of neurodegenerative diseases. The anti-inflammatory activity of xanthenes is often linked to the inhibition of pro-inflammatory mediators.

Experimental Protocols

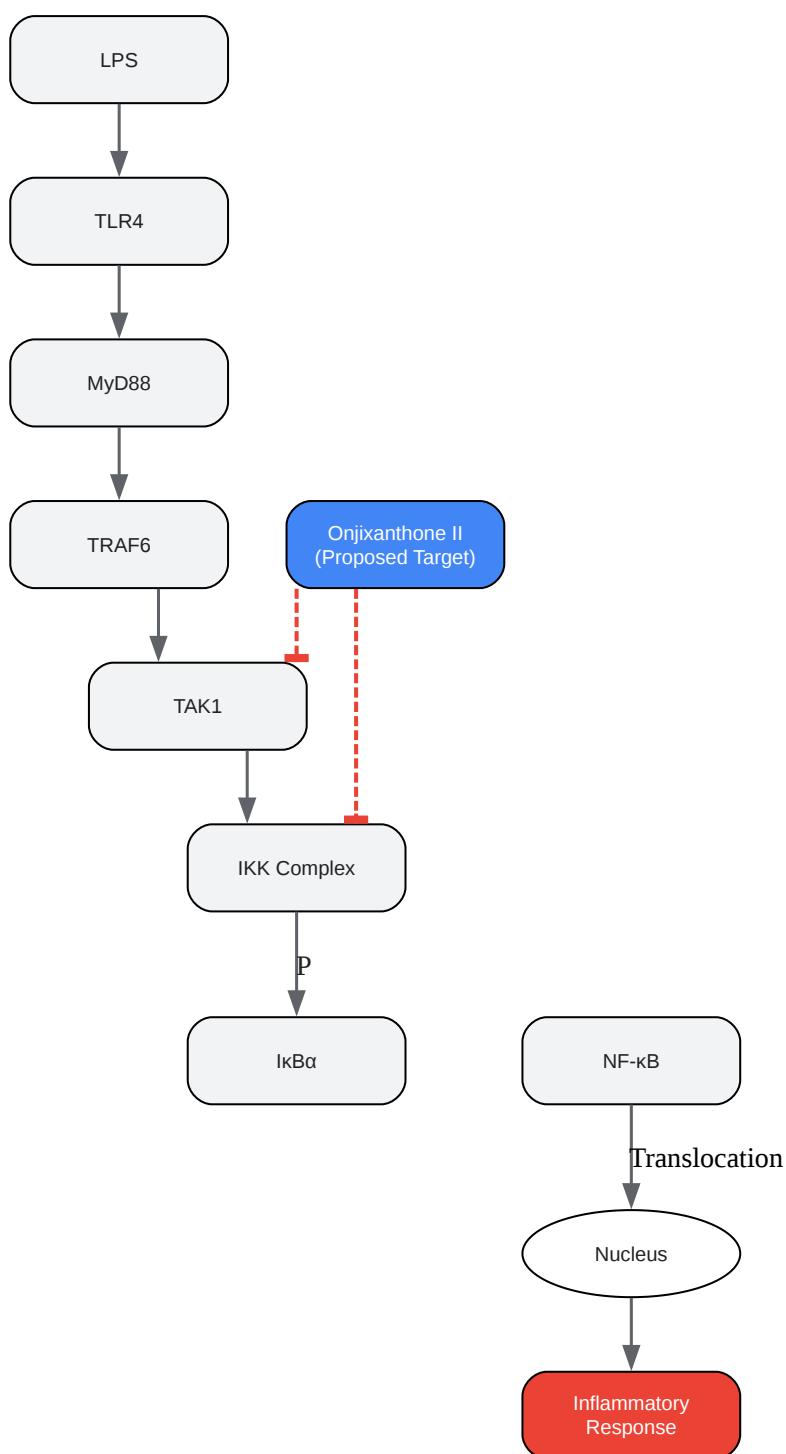
Detailed experimental protocols for the biological evaluation of **Onjixanthone II** are not extensively published. The following represents a generalized methodology for assessing the cytotoxic activity of a compound like **Onjixanthone II**, based on standard laboratory practices.

MTT Assay for Cytotoxicity

- **Cell Culture:** Human cancer cell lines (e.g., A549, NCI/ADR-RES) are cultured in an appropriate medium supplemented with fetal bovine serum and antibiotics, and maintained in a humidified incubator at 37°C with 5% CO₂.
- **Cell Seeding:** Cells are seeded into 96-well plates at a predetermined density and allowed to adhere overnight.
- **Compound Treatment:** **Onjixanthone II**, dissolved in a suitable solvent (e.g., DMSO), is added to the wells at various concentrations. Control wells receive the solvent alone.
- **Incubation:** The plates are incubated for a specified period (e.g., 48 hours).
- **MTT Addition:** MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution is added to each well and incubated for a further 2-4 hours, allowing viable cells to metabolize the MTT into formazan crystals.
- **Solubilization:** The medium is removed, and a solubilizing agent (e.g., DMSO or a specialized buffer) is added to dissolve the formazan crystals.
- **Absorbance Measurement:** The absorbance of the resulting solution is measured using a microplate reader at a specific wavelength (e.g., 570 nm).
- **Data Analysis:** The percentage of cell viability is calculated relative to the control, and the IC₅₀ value (the concentration of the compound that inhibits cell growth by 50%) is determined.

Signaling Pathways

The precise signaling pathways modulated by **Onjixanthone II** have not yet been elucidated. However, based on the known activities of other xanthone compounds, a potential mechanism of action could involve the modulation of key inflammatory and cell survival pathways. The following diagram illustrates a generalized inflammatory signaling cascade that is a common target for bioactive natural products.



[Click to download full resolution via product page](#)

A potential signaling pathway targeted by xanthenes.

Conclusion and Future Directions

Onjixanthone II is a xanthone with a defined chemical structure and limited, but emerging, biological data. The current evidence suggests low cytotoxicity against certain drug-resistant cancer cell lines. However, its origin from *Polygala tenuifolia*, a plant with known neuroprotective and anti-inflammatory properties, points towards other potential therapeutic applications that warrant further investigation.

Future research should focus on:

- **Comprehensive Biological Screening:** Evaluating the activity of **Onjixanthone II** in a broader range of assays, including various cancer cell lines, models of neuroinflammation, and enzymatic assays for targets like monoamine oxidase.
- **Mechanism of Action Studies:** Elucidating the specific molecular targets and signaling pathways modulated by **Onjixanthone II**.
- **In Vivo Efficacy:** Assessing the therapeutic potential of **Onjixanthone II** in relevant animal models of disease.

A more in-depth understanding of the pharmacological profile of **Onjixanthone II** will be crucial for determining its potential as a lead compound for the development of new therapeutics.

- To cite this document: BenchChem. [Onjixanthone II: A Technical Overview of a Bioactive Xanthone]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1163484#onjixanthone-ii-chemical-structure-and-cas-number\]](https://www.benchchem.com/product/b1163484#onjixanthone-ii-chemical-structure-and-cas-number)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com